

Essential Safety and Logistical Information for Handling 2'-Hydroxychalcone

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Compound of Interest

Compound Name: 2'-Hydroxychalcone

Cat. No.: B191485

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This guide provides crucial safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **2'-Hydroxychalcone**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

2'-Hydroxychalcone is classified as a hazardous substance. The primary hazards associated with this compound are detailed below.

Hazard Category	GHS Classification	Hazard Statement	Citations
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1] [2]

Signal Word: Warning[\[1\]](#)

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₁₂ O ₂
Molecular Weight	224.25 g/mol
Physical State	Solid
Melting Point	89 - 91 °C / 192.2 - 195.8 °F[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety when handling **2'-Hydroxychalcone**.[\[4\]](#)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [3]	Protects against eye irritation from dust particles and splashes. [4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and subsequent irritation. [3] [4]
Body Protection	Laboratory coat, long-sleeved clothing.	Protects skin from accidental contact and spills. [3] [4]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. A particle filter respirator may be necessary if dust is generated. [3]	Minimizes the risk of respiratory tract irritation from inhaling dust. [3] [4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **2'-Hydroxychalcone** in a laboratory setting.

1. Preparation and Weighing:

- Step 1: Before handling, ensure all required PPE is correctly worn.
- Step 2: All handling and weighing of **2'-Hydroxychalcone** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid dust inhalation.[3]
- Step 3: When weighing the solid compound, do so carefully to minimize the generation of airborne dust.
- Step 4: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]

2. Handling and Use:

- Step 1: Avoid all direct personal contact with the substance, including inhalation of dust and contact with skin and eyes.[3]
- Step 2: Keep the container tightly sealed when not in use to prevent contamination and accidental spills.[3]
- Step 3: Wash hands thoroughly after handling the compound, even if gloves were worn.[3]

3. Storage:

- Step 1: Store **2'-Hydroxychalcone** in a cool, dry, and well-ventilated area.[3]
- Step 2: Keep the container tightly closed and store it away from incompatible materials, such as strong oxidizing agents.[3]

Emergency Procedures

Situation	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. [1] [3]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist. [1] [3]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur. [1] [3]
Accidental Release	For minor spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. [1]

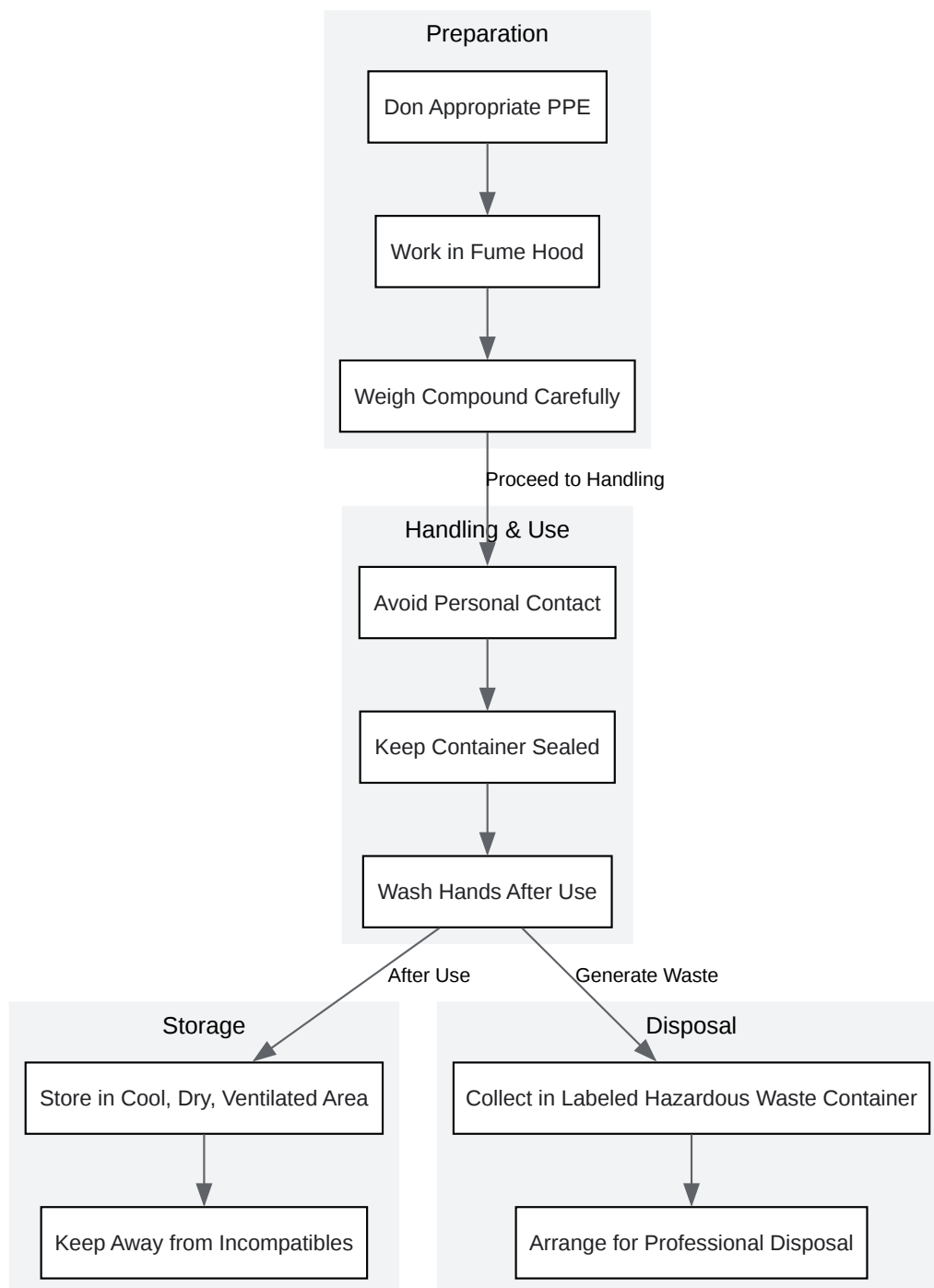
Disposal Plan

2'-Hydroxychalcone and any contaminated materials must be treated as hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2'-Hydroxychalcone**," and the associated hazards (e.g., "Irritant").
- **Disposal:** Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[3\]](#) Do not allow the chemical to enter drains or the environment.[\[1\]](#)

Workflow for Handling and Disposal of 2'-Hydroxychalcone

Workflow for Safe Handling and Disposal of 2'-Hydroxychalcone

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2'-Hydroxychalcone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b191485#personal-protective-equipment-for-handling-2-hydroxychalcone>]

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